

"2-Chloro-4-(piperidin-1-yl)pyrimidine" stability and storage conditions

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Compound of Interest

Compound Name: 2-Chloro-4-(piperidin-1-yl)pyrimidine

Cat. No.: B1330126

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Technical Support Center: 2-Chloro-4-(piperidin-1-yl)pyrimidine

This guide provides essential information on the stability and proper storage of **2-Chloro-4-(piperidin-1-yl)pyrimidine**, a key intermediate for researchers, scientists, and drug development professionals. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring the reliability of experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **2-Chloro-4-(piperidin-1-yl)pyrimidine**?

For long-term storage, it is recommended to keep **2-Chloro-4-(piperidin-1-yl)pyrimidine** in a refrigerator at temperatures between 2-8°C.^[1] The compound should be stored in a tightly sealed container to prevent exposure to moisture.

Q2: How should I handle the compound for short-term use in the lab?

For short-term use, it is advisable to allow the container to equilibrate to room temperature before opening to minimize moisture condensation. Weigh out the required amount in a dry, well-ventilated area, and promptly reseal the container. Minimize the time the container is open.

Q3: Is **2-Chloro-4-(piperidin-1-yl)pyrimidine** sensitive to light?

While specific photostability data for this compound is limited, related chloropyrimidine derivatives are known to be sensitive to light. Therefore, it is best practice to store the compound in a dark place or use an amber-colored vial to protect it from light exposure.

Q4: What are the potential consequences of improper storage?

Improper storage, particularly exposure to moisture and high temperatures, can lead to the degradation of **2-Chloro-4-(piperidin-1-yl)pyrimidine**. The primary degradation pathway for chloropyrimidines is hydrolysis, where the chlorine atom is replaced by a hydroxyl group. This will result in the formation of impurities and a decrease in the purity of the material, potentially impacting experimental results.

Q5: What solvents are compatible with **2-Chloro-4-(piperidin-1-yl)pyrimidine**?

2-Chloro-4-(piperidin-1-yl)pyrimidine is slightly soluble in chloroform and methanol.^[1] When preparing solutions, it is crucial to use anhydrous solvents to prevent hydrolysis.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results	Degradation of the compound due to improper storage.	Verify the storage conditions. If the compound has been exposed to moisture or high temperatures, it is advisable to use a fresh batch.
Appearance of unexpected peaks in analysis (e.g., HPLC, NMR)	Formation of degradation products, likely from hydrolysis.	Confirm the identity of the main peak and impurities. Consider re-purifying the material if a fresh batch is unavailable. Ensure the use of anhydrous solvents in your experiments.
Difficulty in dissolving the compound	The compound is only slightly soluble in certain solvents.	Refer to the recommended solvents (chloroform, methanol). ^[1] Gentle warming or sonication may aid dissolution, but be cautious of potential degradation at elevated temperatures.

Summary of Storage Conditions

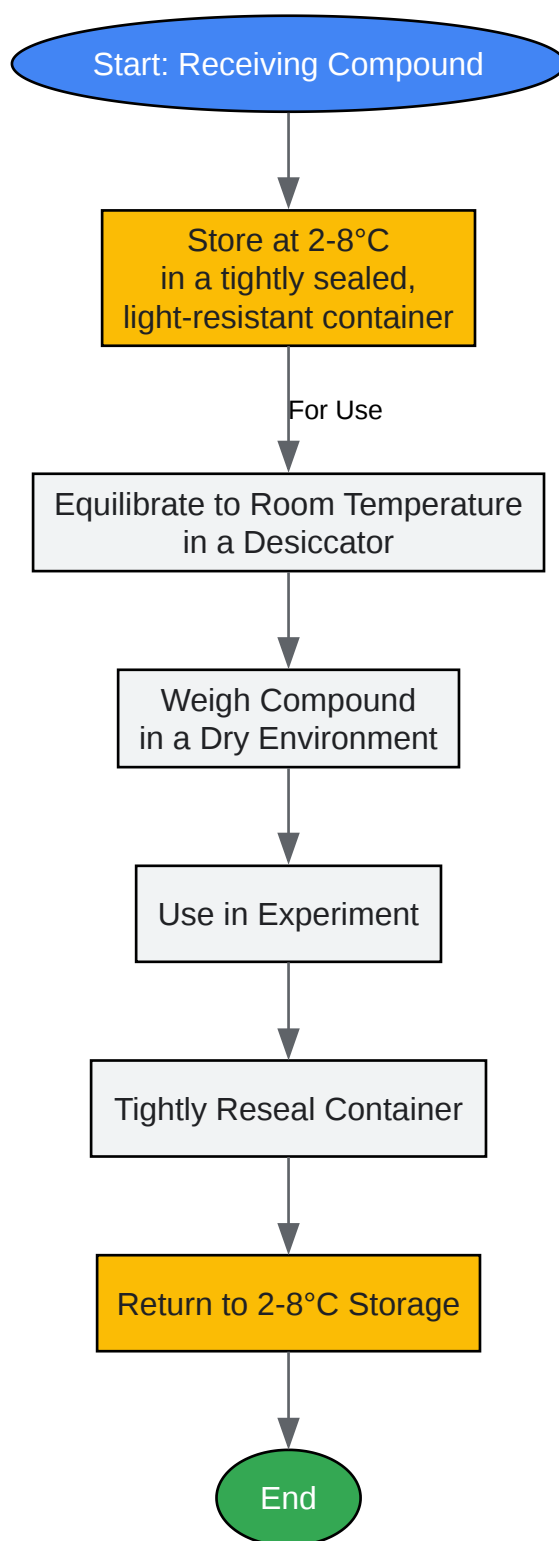
Condition	Recommendation	Rationale
Temperature	2-8°C ^[1]	To minimize degradation and maintain long-term stability.
Atmosphere	Tightly sealed container	To prevent exposure to moisture, which can cause hydrolysis.
Light	Store in a dark place or amber vial	To protect against potential photodegradation, a known sensitivity of related compounds.

Experimental Protocols

General Handling Protocol:

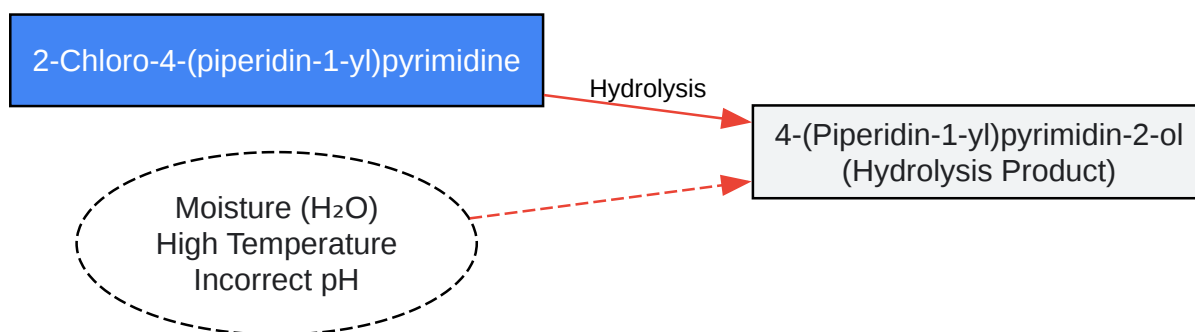
- Before use, remove the container of **2-Chloro-4-(piperidin-1-yl)pyrimidine** from the refrigerator and allow it to warm to room temperature in a desiccator.
- Work in a well-ventilated fume hood.
- Use clean, dry spatulas and glassware.
- Weigh the desired amount of the compound quickly and transfer it to your reaction vessel.
- Immediately and securely reseal the container.
- Return the container to the refrigerator (2-8°C) for storage.

Visual Guides



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Caption: Recommended workflow for handling and storage of **2-Chloro-4-(piperidin-1-yl)pyrimidine**.



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Caption: Potential degradation pathway of **2-Chloro-4-(piperidin-1-yl)pyrimidine** via hydrolysis.

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References

- 1. 5429-00-5 CAS MSDS (2-CHLORO-4-PIPERIDIN-1-YL-PYRIMIDINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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